

Application Notes and Protocols for Acat-IN-10 in Mouse Models

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Compound of Interest

Compound Name: Acat-IN-10

Cat. No.: B15573430

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Introduction

Acyl-CoA:cholesterol acyltransferase (ACAT) is a key intracellular enzyme that catalyzes the esterification of free cholesterol into cholesteryl esters for storage in lipid droplets. Two isoforms, ACAT1 and ACAT2, have been identified with distinct tissue distributions and physiological roles. ACAT1 is ubiquitously expressed, including in macrophages and neurons, while ACAT2 is primarily found in the intestine and liver.[1][2] Inhibition of ACAT, particularly ACAT1, has emerged as a promising therapeutic strategy for several diseases, including atherosclerosis and Alzheimer's disease.[3][4] By preventing the accumulation of cholesteryl esters, ACAT inhibitors can modulate cellular processes such as foam cell formation in atherosclerosis and amyloid-beta (A β) production in Alzheimer's disease.[3][5]

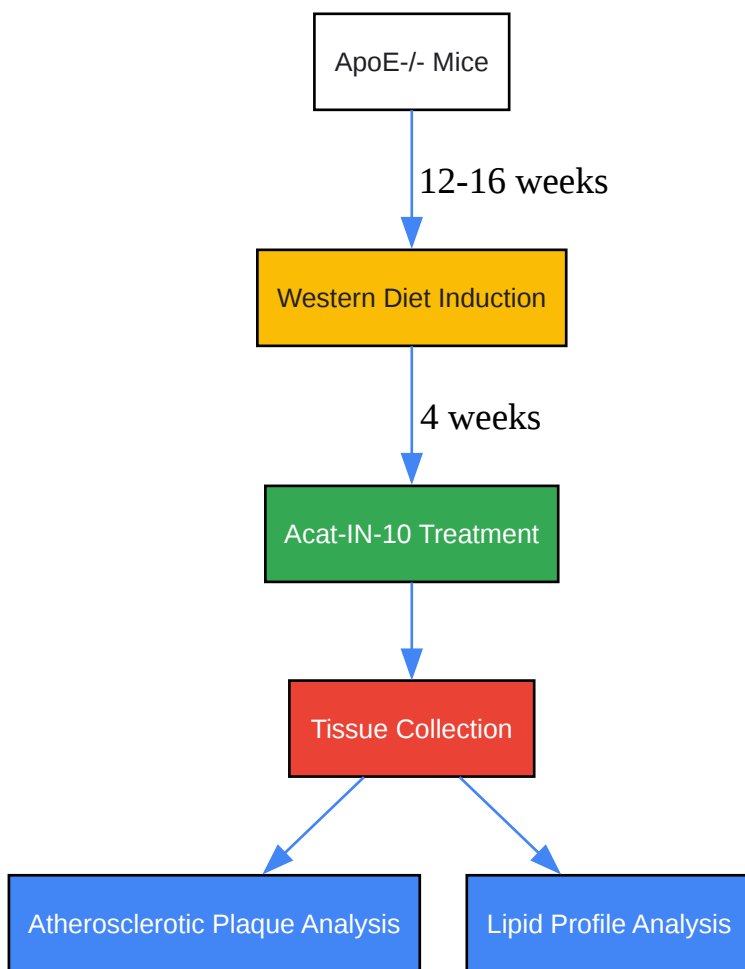
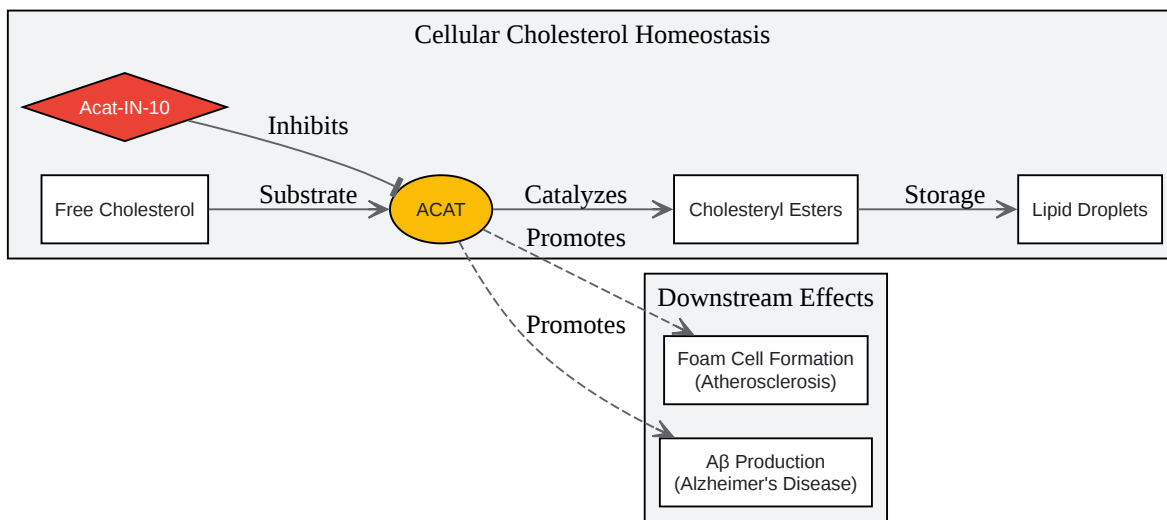
These application notes provide a comprehensive guide for the utilization of **Acat-IN-10**, a potent ACAT inhibitor, in preclinical mouse models of atherosclerosis and Alzheimer's disease. The protocols and data presented are based on established methodologies for well-characterized ACAT inhibitors such as F1394 and CP-113,818.[5][6]

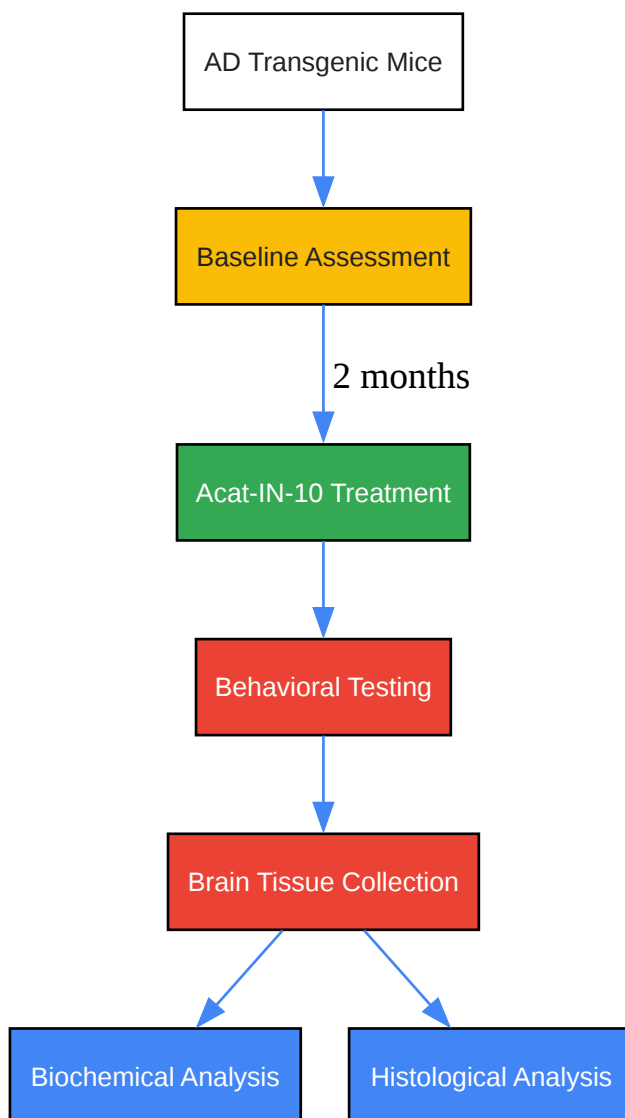
Mechanism of Action

Acat-IN-10 acts by inhibiting the enzymatic activity of ACAT, thereby reducing the conversion of free cholesterol to cholesteryl esters.[7] This leads to an alteration in cellular cholesterol homeostasis. In macrophages within atherosclerotic plaques, this inhibition is intended to reduce the formation of foam cells, a critical step in plaque development.[3] However, it is important to note that complete inhibition of ACAT1 can lead to the accumulation of toxic free cholesterol.[6] Therefore, partial inhibition is often the desired therapeutic approach.[6] In the context of Alzheimer's disease, ACAT inhibition is thought to modulate the processing of amyloid precursor protein (APP), leading to a reduction in the production of pathogenic A β peptides.[8][9]

Signaling Pathway of ACAT Inhibition

The inhibition of ACAT impacts cellular cholesterol metabolism and related pathways. The following diagram illustrates the simplified signaling pathway affected by **Acat-IN-10**.





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